

Troubleshooting Dextrophan tartrate assay variability

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Compound of Interest

Compound Name: Dextrophan tartrate

Cat. No.: B019762

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Technical Support Center: Dextrophan Tartrate Assay

Welcome to the technical support center for **Dextrophan tartrate** assays. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues and variability in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Dextrophan tartrate** and why is its accurate quantification important?

Dextrophan tartrate is the tartrate salt of Dextrophan, the primary active metabolite of the common antitussive (cough suppressant) drug, Dextromethorphan.^{[1][2][3]} Accurate quantification is crucial for pharmacokinetic studies, drug metabolism research, and in forensic toxicology to distinguish between the therapeutic use of Dextromethorphan and the use of its controlled enantiomer, levorphanol.^{[4][5]}

Q2: What are the recommended storage and handling conditions for **Dextrophan tartrate** reference standards?

Dextrophan tartrate, particularly as a certified reference material (CRM), should be stored at -20°C.^{[2][6]} Under these conditions, it is stable for at least three to four years.^{[2][6]} The tartrate

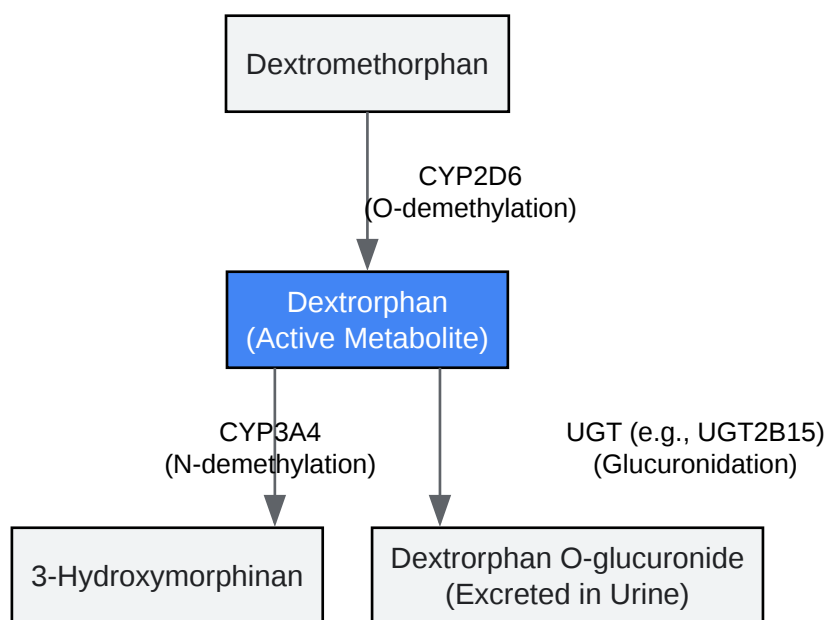
salt form enhances aqueous solubility and shelf life compared to the freebase.[1] It is often supplied as a crystalline solid or in a solution, for example, in methanol.[2][6]

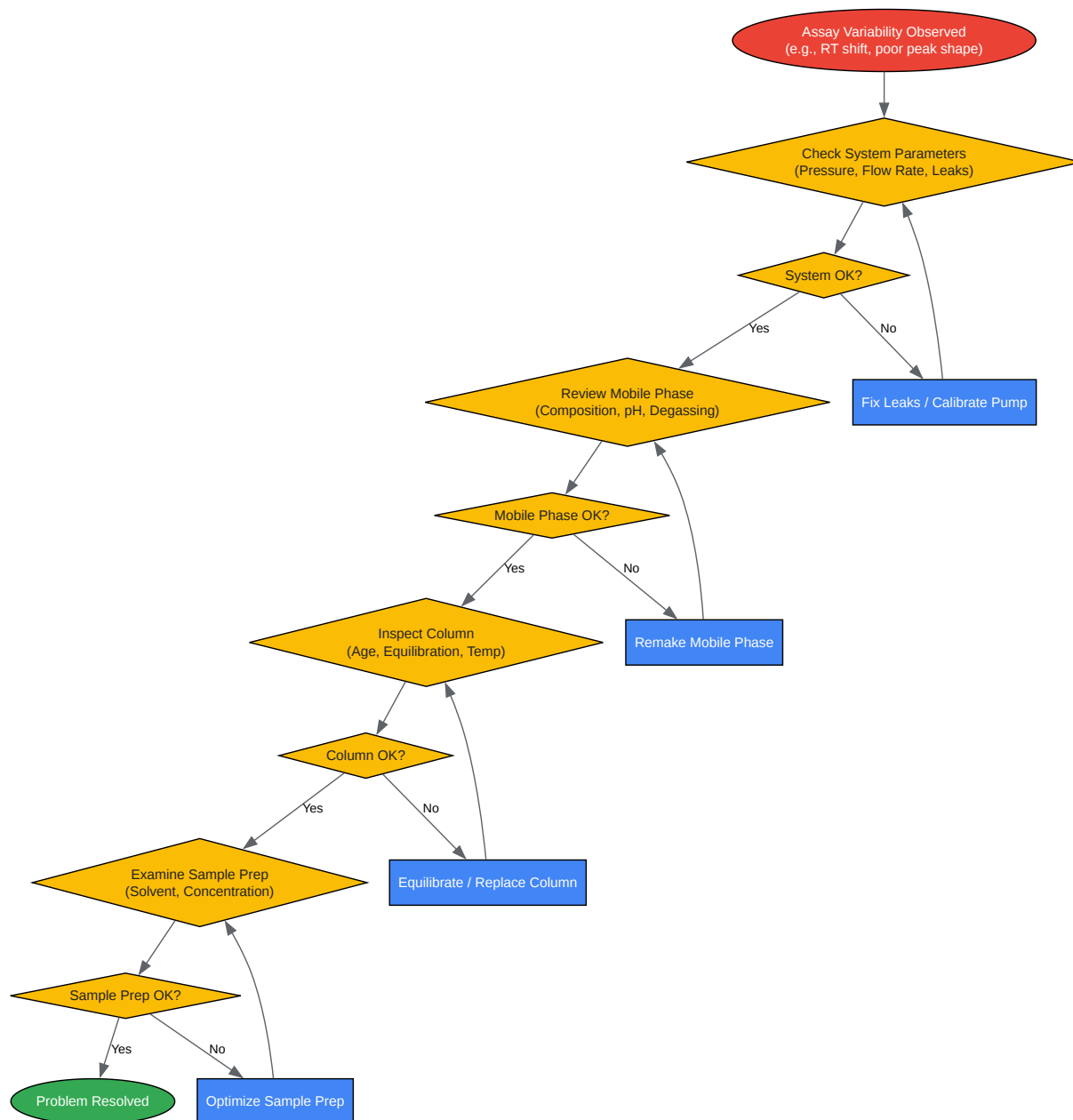
Q3: What is the primary metabolic pathway for the formation of Dextrorphan?

Dextrorphan is produced in the liver through the O-demethylation of its parent compound, Dextromethorphan. This metabolic process is primarily catalyzed by the cytochrome P450 enzyme CYP2D6.[3][7] Dextrorphan can be further metabolized through N-demethylation by CYP3A4 or undergo glucuronidation.[3][8][9]

Dextrorphan Metabolic Pathway

The following diagram illustrates the metabolic conversion of Dextromethorphan to Dextrorphan and its subsequent metabolism.





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